

Safe Handling and Disposal of N-Nitrosopropranolol: A Comprehensive Guide

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Compound of Interest

Compound Name: *N-Nitrosopropranolol*

Cat. No.: *B1217540*

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **N-Nitrosopropranolol**. The following procedural guidance outlines operational plans, personal protective equipment (PPE) requirements, emergency protocols, and disposal methods to ensure a safe laboratory environment.

Hazard Identification and Exposure Limits

N-Nitrosopropranolol is classified as a substance that is harmful if swallowed and is suspected of causing cancer.[1] Adherence to established safety protocols is therefore critical. The following table summarizes key quantitative data related to its handling and detection.

Data Point	Value	Source
LD50 (Oral)	>10,000 mg/kg	[2]
Acceptable Intake (AI)	Potentially 440 ng/day (subject to regulatory authority)	[3]
Limit of Quantitation (LOQ)	0.05 ppm (in propranolol HCl oral solution)	[4]
Limit of Detection (LOD)	0.015 ppm (in propranolol HCl oral solution)	[4]

Personal Protective Equipment (PPE) and Handling Procedures

To minimize exposure risk, the following personal protective equipment is mandatory when handling **N-Nitrosopropanolol**.

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.[5][6]

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields or tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[5][7]
- Skin Protection:
 - Gloves: Wear impervious gloves, such as nitrile gloves, which offer good resistance to bases, oils, and many solvents.[5][7][8] Always inspect gloves for integrity before use and employ proper removal techniques to avoid skin contact.[5]
 - Protective Clothing: A lab coat or other protective clothing is required to prevent skin contamination.[2][9]
- Respiratory Protection: For situations with a risk of dust formation or aerosol generation, a self-contained breathing apparatus should be worn.[2][5]

3. General Handling Procedures:

- Always read the Safety Data Sheet (SDS) thoroughly before handling the compound.[6][9]
- Avoid contact with eyes, skin, and clothing.[9]
- Prevent the formation of dust and aerosols.[5]
- Wash hands thoroughly after handling the material.[5][9]

- Store **N-Nitrosopropranolol** in a cool, dry, and well-ventilated place in a tightly sealed container.[\[5\]](#)[\[7\]](#)

Logical Workflow for Handling N-Nitrosopropranolol

The following diagram illustrates the standard operating procedure for the safe handling of **N-Nitrosopropranolol** from receipt to disposal.

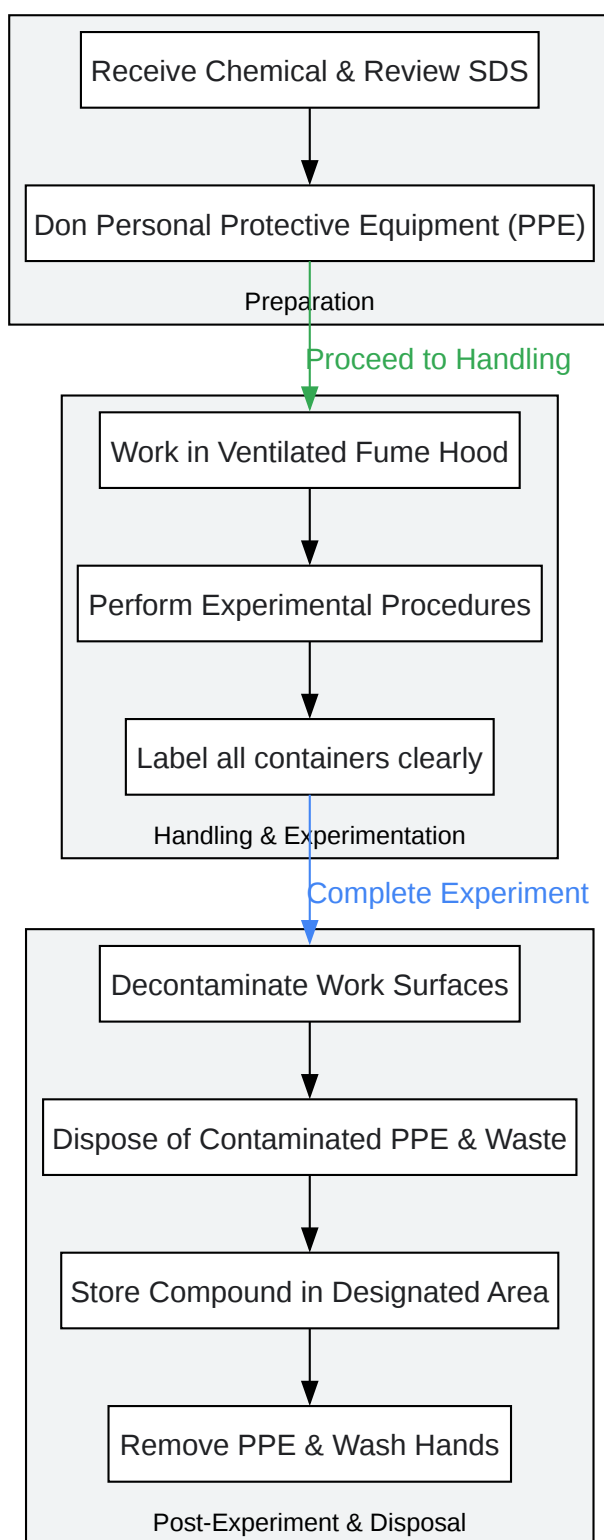


Figure 1: N-Nitrosopropanolol Handling Workflow

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Figure 1: A logical workflow for handling **N-Nitrosopropanolol**.

Emergency Procedures and First Aid

In the event of accidental exposure, immediate action is crucial. The following protocols should be followed.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration or oxygen. Seek medical attention. [2] [7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician. [5] [7]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes. Consult a physician. [5] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical assistance. [5] [7]

Emergency Response Workflow for Accidental Exposure

This diagram outlines the immediate steps to take following an accidental exposure to **N-Nitrosopropranolol**.

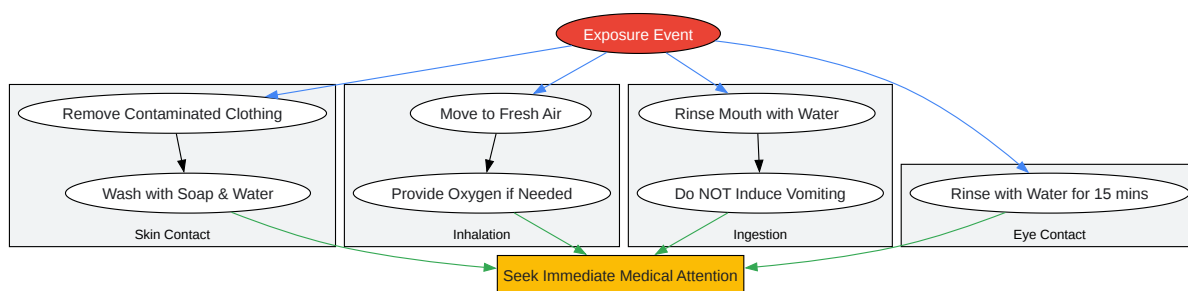


Figure 2: Emergency Exposure Response

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Figure 2: Step-by-step emergency procedures for accidental exposure.

Spill Management and Disposal Plan

Accidental Release Measures:

- Evacuate and Ventilate: Evacuate unnecessary personnel from the spill area and ensure adequate ventilation.[5][7]
- Personal Precautions: Wear the appropriate PPE, including a self-contained breathing apparatus, to avoid dust formation and inhalation.[2][5][7]
- Containment and Cleanup:
 - Prevent further leakage or spillage if it is safe to do so.[5]
 - Sweep up the spilled solid material, taking care to avoid generating dust.[5]
 - Collect the material in a suitable, closed container for disposal.[5]

- Wash the spill area with plenty of water.[2]

Disposal Plan:

- Dispose of **N-Nitrosopropranolol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- The material may be incinerated in a licensed hazardous waste facility equipped with an afterburner and scrubber.[7]
- Alternatively, unused or expired material should be offered to a licensed hazardous material disposal company.[7]
- Contaminated gloves and other disposable PPE should be disposed of as hazardous waste.
[5]

Experimental Protocol: Detection by LC-MS/MS

The following provides a general methodology for the detection and quantification of **N-Nitrosopropranolol** in a drug substance, based on published methods.[4][10][11]

Objective: To determine the presence and quantity of **N-Nitrosopropranolol** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

1. Standard Preparation:

- Prepare a stock solution of **N-Nitrosopropranolol** reference standard (e.g., 1 mg/mL) in methanol.[11]
- Create a series of calibration standards by diluting the stock solution with a suitable diluent (e.g., 80:20 acetonitrile/water) to achieve a concentration range from approximately 0.005 to 10 ng/mL.[11]

2. Sample Preparation (for Drug Substance):

- Accurately weigh the propranolol drug substance and dissolve it in a diluent (e.g., 80:20 acetonitrile/water) to a final concentration of 1 mg/mL.[11]

- Vortex the solution for 2 minutes and shake for 30 minutes.[11]
- Centrifuge the sample for 10 minutes at approximately 4000 rpm.[11]
- Filter the supernatant through a 0.22 μm PVDF syringe filter into an HPLC vial for analysis.
[11]

3. LC-MS/MS Analysis:

- Chromatography: Use a liquid chromatography system with a suitable column (e.g., Phenomenex Kinetex biphenyl, 3.0 x 150 mm, 2.6 μm).[10][11]
- Mobile Phase: A common mobile phase consists of a gradient of Solvent A (e.g., water with ammonium formate and formic acid) and Solvent B (e.g., methanol and acetonitrile).[10]
- Mass Spectrometry:
 - Utilize a tandem mass spectrometer with an electrospray ionization (ESI) source, typically in positive ion mode.[10]
 - Monitor the transition of **N-Nitrosopropranolol** using Multiple Reaction Monitoring (MRM) mode for quantification.[10]

4. Quantification:

- Establish a standard calibration curve by plotting the peak area of the **N-Nitrosopropranolol** standards against their concentrations.
- Quantify the amount of **N-Nitrosopropranolol** in the samples by comparing their peak areas to the standard curve.[4]

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